

## Proper Disposal Procedures for Tivantinib

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### Compound of Interest

Compound Name:	Tivantinib
Cat. No.:	B1684700

**Tivantinib** (also known as ARQ-197) is a selective, non-ATP competitive, small-molecule inhibitor of the c-Met receptor tyrosine kinase.<sup>[1]</sup> As a potent waste generated from its use is managed safely and in accordance with institutional and regulatory standards.<sup>[2][3]</sup> This guide provides essential, step-by-step disposal procedures for laboratory personnel and the environment.

## Guiding Principles for Hazardous Waste Management

The disposal of **Tivantinib** must adhere to the core principles of hazardous chemical waste management. Waste from this material may be classified

- Segregation: **Tivantinib** waste must be collected separately from other laboratory waste streams to prevent unintended chemical reactions.<sup>[3]</sup> It should be managed as chemotherapeutic waste.<sup>[5]</sup>
- No Drain Disposal: Liquid waste containing **Tivantinib**, regardless of concentration, must not be poured down the drain or into any sewer system.<sup>[4]</sup>
- Containment: Use designated, leak-proof, and chemically compatible containers for all **Tivantinib** waste.<sup>[7][8]</sup> Ensure containers are kept closed when not in use.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**Tivantinib**," and any other identifiers required by local regulations.<sup>[4]</sup>
- Consult EHS: Your institution's Environmental Health and Safety (EHS) department is the definitive resource for specific disposal protocols.<sup>[8]</sup> Always follow local, state, and federal regulations.<sup>[4][9]</sup>

## Step-by-Step Disposal Procedures

The correct disposal procedure depends on the form of the **Tivantinib** waste. The following steps outline the handling of different waste streams.

### 1. Unused or Expired **Tivantinib** (Bulk Powder)

- Step 1: Keep the compound in its original, clearly labeled container.
- Step 2: Ensure the container is securely sealed.
- Step 3: Complete a hazardous waste label, affix it to the container, and store it in a designated Satellite Accumulation Area (SAA).<sup>[8]</sup>
- Step 4: Arrange for disposal through your institution's EHS department as hazardous chemical waste.<sup>[5]</sup>

### 2. Liquid Waste (Stock Solutions, Experimental Media)

- Step 1: Collect all liquid waste containing **Tivantinib** (e.g., stock solutions in DMSO, media from treated cells) in a designated, leak-proof hazardous waste container (e.g., polyethylene).<sup>[5][8]</sup>
- Step 2: Securely cap the container and ensure it is clearly labeled as "Hazardous Waste" with the name "**Tivantinib**" and the solvent system.<sup>[8]</sup>
- Step 3: Store the container in the SAA, away from incompatible materials.<sup>[8]</sup>
- Step 4: Once the container is full or no longer in use, contact EHS for pickup and disposal.<sup>[3]</sup>

### 3. Contaminated Solid Waste (Non-Sharps)

- Step 1: Collect all solid waste contaminated with **Tivantinib**, including gloves, bench paper, pipette tips, and empty vials, in a designated hazardous proof container labeled "Chemotherapeutic Waste".<sup>[5]</sup>
- Step 2: Do not dispose of these items in the regular trash or standard biohazard bags.<sup>[5]</sup>
- Step 3: When the container is full, seal it securely.
- Step 4: Label the container or bag according to institutional policy and move it to the SAA for EHS pickup.<sup>[5]</sup>

#### 4. Spill Cleanup Material

- Step 1: In case of a spill, wear appropriate Personal Protective Equipment (PPE), including double gloves, a lab coat, and eye protection.<sup>[2][7]</sup>
- Step 2: Sweep up or vacuum any spilled powder, taking care not to create dust.<sup>[4][7]</sup> For liquid spills, use an absorbent material.
- Step 3: Collect all cleanup materials (absorbent pads, contaminated wipes, etc.) in a suitable, sealed container.<sup>[9]</sup>
- Step 4: Label the container as "Hazardous Waste - Spill Cleanup" with the chemical name "**Tivantinib**" and arrange for disposal via EHS.

## Waste Stream Summary

The following table summarizes the primary **Tivantinib** waste streams and their appropriate containment methods.

Waste Type	Description	Recommended Container
Unused Product	Expired or excess Tivantinib powder.	Original, sealed manufacturer's vial.
Liquid Waste	Stock solutions (e.g., in DMSO), aqueous solutions from experiments, contaminated media.	Labeled, sealed, and compatible hazardous container (glass or plastic). <sup>[5]</sup>
Solid Waste	Contaminated gloves, pipette tips, empty vials, plasticware, bench paper. <sup>[5]</sup>	Yellow "Chemotherapeutic Waste" bag or proof container. <sup>[5]</sup>
Spill Material	Absorbent materials and PPE used to clean a Tivantinib spill. <sup>[4]</sup>	Sealed, puncture-proof container labeled a waste.

```
graph TD
    TivantinibDisposalWorkflow {
    rankdir=TB;
    bgcolor="#FFFFFF";
    node [style=filled, shape=box, fontname="Arial", fontsize=11, fontcolor="#202124"];
    edge [fontname="Arial", fontsize=10, color="#4285F4"];

    // Start Node
    start [label="Generation of Tivantinib Waste", fillcolor="#F1F3F4"];

    // Decision Node
    decision [label="Identify Waste Type", shape=diamond, fillcolor="#FBBC05"];

    // Waste Type Nodes
    solid_waste [label="Contaminated Solid Waste\n(Gloves, Vials, Tips)", fillcolor="#F1F3F4"];
    liquid_waste [label="Liquid Waste\n(Solid Solutions, Media)", fillcolor="#F1F3F4"];
    unused_product [label="Unused / Expired Product\n(Bulk Powder)", fillcolor="#F1F3F4"];
    spill_material [label="Spill Cleanup Material", fillcolor="#F1F3F4"];
```

```
// Action Nodes
collect_solid [label="Collect in designated\n'Chemotherapeutic Waste' Container", fillcolor="#F1F3F4"];
collect_liquid [label="Collect in sealed, compatible\nHazardous Liquid Waste Container", fillcolor="#F1F3F4"];
collect_unused [label="Keep in original, sealed container", fillcolor="#F1F3F4"];
collect_spill [label="Collect in a sealed,\npuncture-proof container", fillcolor="#F1F3F4"];

// Common Process Nodes
label_container [label="Label Container:\n'Hazardous Waste - Tivantinib", fillcolor="#F1F3F4"];
store_saa [label="Store in Designated\nSatellite Accumulation Area (SAA)", fillcolor="#F1F3F4"];
contact_ehs [label="Contact Environmental Health & Safety (EHS)\nfor Professional Disposal", shape=box, style=

// Connections
start -> decision;
decision -> solid_waste [label="Solid"];
decision -> liquid_waste [label="Liquid"];
decision -> unused_product [label="Bulk"];
decision -> spill_material [label="Spill"];

solid_waste -> collect_solid;
liquid_waste -> collect_liquid;
unused_product -> collect_unused;
spill_material -> collect_spill;

collect_solid -> label_container;
collect_liquid -> label_container;
collect_unused -> label_container;
collect_spill -> label_container;

label_container -> store_saa;
store_saa -> contact_ehs;
}'''
```

Caption: Workflow for the proper segregation and disposal of **Tivantinib** waste.

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